

Safety and Handling of Methyl Indole-6-Carboxylate Powder: A Technical Guide

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Compound of Interest

Compound Name: Methyl indole-6-carboxylate

Cat. No.: B024179

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Methyl indole-6-carboxylate** powder. It is intended for laboratory personnel and professionals in drug development who work with this compound. This document outlines the known hazards, proper handling procedures, personal protective equipment, and emergency measures. Furthermore, it details its application in the synthesis of bioactive molecules and its relevance to key signaling pathways in cancer research.

Chemical and Physical Properties

Methyl indole-6-carboxylate is an off-white crystalline powder.^[1] It serves as a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and other bioactive compounds.^{[1][2]}

Property	Value	References
Molecular Formula	C ₁₀ H ₉ NO ₂	[1][3][4]
Molecular Weight	175.18 g/mol	[1][3][4]
CAS Number	50820-65-0	[1][3][4]
Appearance	Off-white crystalline powder	[1]
Melting Point	76-84 °C	[1][3]
Purity	≥ 97%	[3]
Storage Temperature	0-8°C	[1]

Hazard Identification and Safety Precautions

Methyl indole-6-carboxylate is classified as a hazardous substance. Proper handling and the use of personal protective equipment are crucial to ensure laboratory safety.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source:[3][4]

Precautionary Statements

A series of precautionary statements are associated with the handling of **Methyl indole-6-carboxylate**, outlining measures to prevent exposure and injury.[4]

| Code | Precautionary Statement | |---|---|---| | P261 | Avoid breathing dust/fume/gas/mist/vapors/spray. | | P264 | Wash skin thoroughly after handling. | | P271 | Use

only outdoors or in a well-ventilated area. | | P280 | Wear protective gloves/protective clothing/eye protection/face protection. | | P302+P352 | IF ON SKIN: Wash with plenty of soap and water. | | P304+P340 | IF INHALED: Remove person to fresh air and keep comfortable for breathing. | | P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | | P312 | Call a POISON CENTER or doctor if you feel unwell. |

Source:[3][4]

Personal Protective Equipment (PPE)

To minimize the risk of exposure, the following personal protective equipment should be worn when handling **Methyl indole-6-carboxylate** powder:

- Eye Protection: Chemical safety goggles or a face shield.[3]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[3]
- Respiratory Protection: A NIOSH-approved N95 dust mask or higher-level respirator, especially when handling large quantities or in poorly ventilated areas.[3]
- Skin and Body Protection: A laboratory coat and appropriate protective clothing.[5]

Handling, Storage, and Disposal

Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid generating dust.[5]
- Avoid contact with skin, eyes, and clothing.[2]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[6\]](#)
- Recommended long-term storage is at 2-8°C.[\[2\]](#)

Disposal

- Dispose of contents and container in accordance with local, regional, and national regulations.[\[2\]](#)
- Do not allow the product to enter drains or waterways.[\[2\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[2\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)

Application in the Synthesis of Bioactive Molecules

Methyl indole-6-carboxylate is a key intermediate in the synthesis of various pharmaceutical compounds, including inhibitors of receptor tyrosine kinases (RTKs) such as EGFR and VEGFR-2, which are implicated in cancer.[\[1\]](#)

Experimental Protocol: Synthesis of a Methyl-1-methyl-1H-indole-6-carboxylate Derivative

This protocol describes the N-methylation of **Methyl indole-6-carboxylate**, a common first step in the synthesis of more complex derivatives.

Materials:

- Methyl-1H-indole-6-carboxylate
- Potassium hydroxide (KOH)
- Acetone
- Methyl iodide
- Ethyl acetate
- Hexane
- Ethanol (70%)
- Stir plate and stir bar
- Round-bottom flask
- Column chromatography apparatus
- Silica gel

Procedure:

- In a round-bottom flask, dissolve Methyl-1H-indole-6-carboxylate (0.19 g, 1 mmol) in 10 ml of acetone.
- Add an aqueous solution of KOH (0.168 g, 3 mmol) to the flask.
- Stir the mixture at 20°C for 30 minutes.
- Add methyl iodide (1.5 ml, 1.1 mmol) to the reaction mixture.
- Continue stirring for 2 hours.

- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, concentrate the mixture under reduced pressure.
- Purify the crude product using column chromatography on silica gel, eluting with a 1:9 mixture of ethyl acetate and hexane.
- Recrystallize the purified product from 70% ethanol to yield methyl-1-methyl-1H-indole-6-carboxylate.

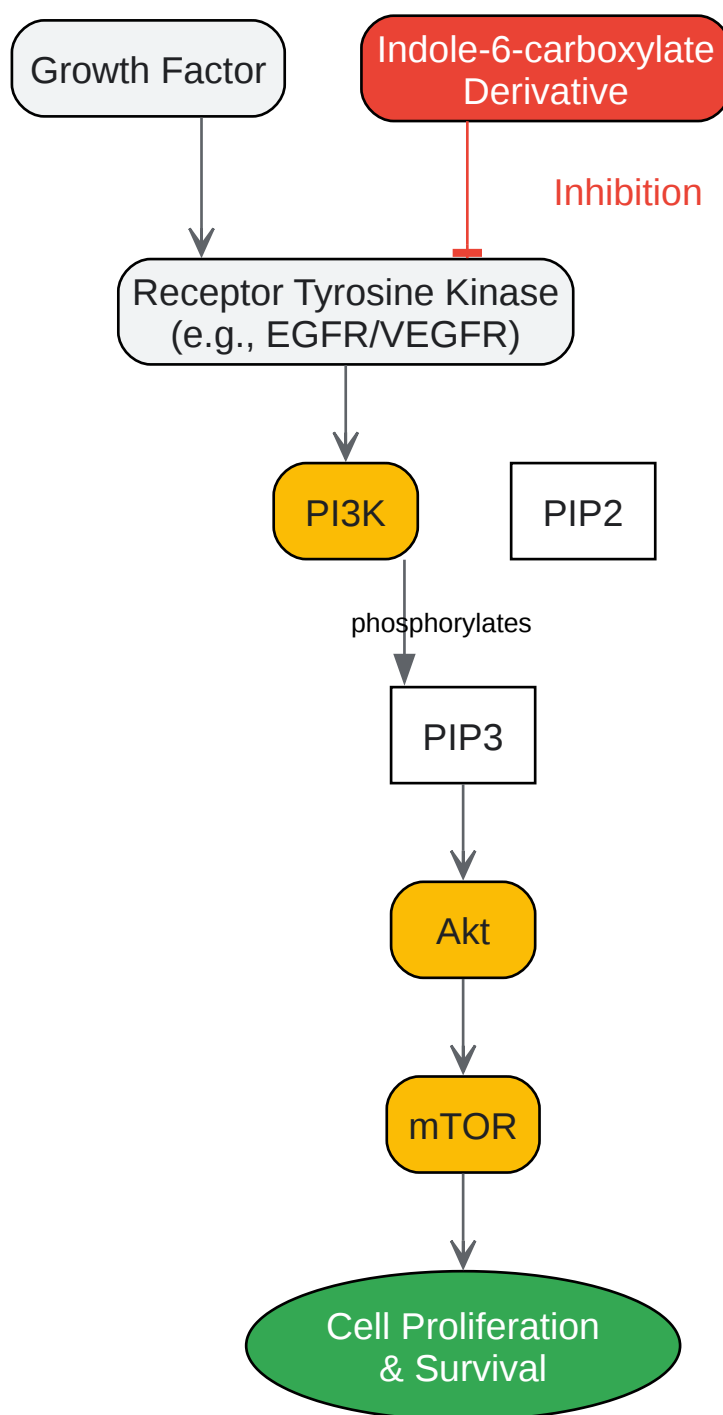
This protocol is adapted from a published synthetic procedure.[\[1\]](#)

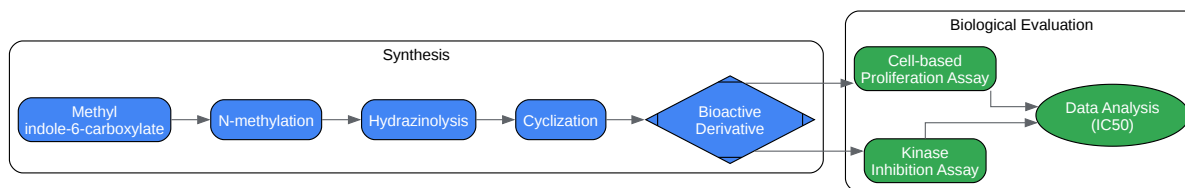
Relevance to Signaling Pathways

Derivatives of **Methyl indole-6-carboxylate** have been investigated as inhibitors of key signaling pathways involved in cancer cell proliferation and survival, such as the PI3K/Akt/mTOR and the EGFR/VEGFR-2 pathways.[\[1\]](#)[\[7\]](#)

PI3K/Akt/mTOR Signaling Pathway

The PI3K/Akt/mTOR pathway is a crucial intracellular signaling cascade that regulates cell growth, proliferation, and survival.[\[7\]](#) Dysregulation of this pathway is a common feature of many cancers. Indole-based compounds have been shown to modulate this pathway, making it a target for drug development.[\[7\]](#)





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- To cite this document: BenchChem. [Safety and Handling of Methyl Indole-6-Carboxylate Powder: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b024179#safety-and-handling-precautions-for-methyl-indole-6-carboxylate-powder]

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